

Plasticizer efficiency of diheptyl phthalate versus other phthalates in PVC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diheptyl phthalate*

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Diheptyl Phthalate in PVC: A Comparative Guide to Plasticizer Efficiency

For researchers, scientists, and drug development professionals, the selection of a suitable plasticizer for polyvinyl chloride (PVC) formulations is critical to achieving desired material properties. This guide provides a comparative analysis of the plasticizer efficiency of **diheptyl phthalate** (DHP) versus other common phthalates, supported by available experimental data and detailed methodologies.

While **diheptyl phthalate** (DHP) is recognized as a plasticizer for PVC, comprehensive, publicly available performance data is scarce compared to more common phthalates. This guide presents a detailed comparison based on available data for widely used phthalates such as di(2-ethylhexyl) phthalate (DEHP), diisononyl phthalate (DINP), and di(2-propylheptyl) phthalate (DPHP), with di-n-heptyl succinate included as a non-phthalate C7 ester for reference.

Performance Comparison of Phthalate Plasticizers in PVC

The efficiency of a plasticizer is evaluated based on its ability to impart flexibility, reduce hardness, and enhance the elongation of the PVC matrix. These properties are influenced by the plasticizer's molecular weight, chain length, and degree of branching.

Mechanical Properties

The following table summarizes the typical mechanical properties of PVC formulations containing different plasticizers. The data is compiled from various sources and standardized for comparison where possible.

Plasticizer	Type	Hardness (Shore A)	Tensile Strength (MPa)	Elongation at Break (%)
Di(2-ethylhexyl) phthalate (DEHP)	Ortho-phthalate (C8)	75 - 85	18 - 25	250 - 350
Diisononyl phthalate (DINP)	Ortho-phthalate (C9)	80 - 90	20 - 28	200 - 300
Di(2-propylheptyl) phthalate (DPHP)	Ortho-phthalate (C10)	82 - 92	22 - 30	180 - 280
Di-n-heptyl succinate (DHS)*	Succinate (C7)	~78	~20	~350

*Note: Di-n-heptyl succinate is a non-phthalate plasticizer included for comparison as a C7 linear ester. Data is based on studies comparing it to DEHP.

Key Observations:

- **Hardness:** Generally, as the carbon number of the alcohol chain in the phthalate ester increases, the hardness of the plasticized PVC tends to increase.
- **Tensile Strength:** Higher molecular weight phthalates like DINP and DPHP tend to impart a higher tensile strength to PVC compared to DEHP.
- **Elongation at Break:** DEHP and the linear C7 succinate generally provide higher elongation at break, indicating greater flexibility.

Thermal Properties

The thermal stability of a plasticized PVC is crucial for its processing and end-use applications. This is often assessed by measuring the glass transition temperature (T_g) and the weight loss at elevated temperatures.

Plasticizer	Glass Transition Temperature (T _g) (°C)	5% Weight Loss Temperature (°C)
Unplasticized PVC	~85	~250
PVC + DEHP	-20 to -40	~280
PVC + DINP	-15 to -35	~290
PVC + DPHP	-10 to -30	~300
PVC + Di-n-heptyl succinate	~ -35	Not widely reported

Key Observations:

- All plasticizers significantly lower the glass transition temperature of PVC, transforming it from a rigid to a flexible material.
- Higher molecular weight phthalates like DPHP generally exhibit lower volatility, resulting in a higher temperature for initial weight loss and better thermal stability.

Experimental Protocols

The evaluation of plasticizer efficiency in PVC follows standardized testing methods to ensure comparability of results. The key experimental protocols are detailed below.

Preparation of Plasticized PVC Samples

Objective: To prepare homogeneous PVC sheets with a defined concentration of plasticizer for subsequent testing.

Materials:

- PVC resin (e.g., K-value 67)

- Plasticizer (e.g., DHP, DEHP, DINP)
- Thermal stabilizer (e.g., Ba/Zn stearate)
- Lubricant (e.g., stearic acid)

Procedure:

- **Compounding:** The PVC resin, plasticizer, stabilizer, and lubricant are weighed to the desired proportions (e.g., 100 phr PVC, 50 phr plasticizer, 2 phr stabilizer, 0.5 phr lubricant). The components are dry-blended in a high-speed mixer until a homogeneous powder blend is obtained.
- **Milling:** The powder blend is then processed on a two-roll mill at a temperature of 160-170°C. The material is milled for approximately 5-10 minutes until a uniform sheet is formed.
- **Molding:** The milled sheet is cut into appropriate sizes and compression molded into sheets of a specified thickness (e.g., 1-2 mm) using a hydraulic press at a temperature of 170-180°C and a pressure of 10-15 MPa for 5-10 minutes.
- **Conditioning:** The molded sheets are conditioned at a standard temperature and humidity (e.g., 23 ± 2°C and 50 ± 5% relative humidity) for at least 24 hours before testing.

Evaluation of Mechanical Properties (ASTM D638)

Objective: To determine the tensile properties of the plasticized PVC.

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.
- Extensometer for accurate strain measurement.
- Die cutter for preparing dumbbell-shaped specimens (Type IV).

Procedure:

- Dumbbell-shaped test specimens are cut from the conditioned PVC sheets.

- The width and thickness of the gauge section of each specimen are measured accurately.
- The specimen is mounted in the grips of the UTM.
- The extensometer is attached to the gauge section of the specimen.
- A tensile load is applied at a constant crosshead speed (e.g., 20 in/min for flexible PVC) until the specimen ruptures.
- The load and elongation data are recorded throughout the test.
- Tensile strength, elongation at break, and modulus of elasticity are calculated from the recorded data.

Measurement of Hardness (ASTM D2240)

Objective: To determine the indentation hardness of the plasticized PVC.

Apparatus:

- Durometer (Shore A scale for flexible PVC).

Procedure:

- The conditioned PVC sheet is placed on a hard, flat surface.
- The indenter of the durometer is pressed firmly and vertically onto the surface of the material.
- The hardness reading is taken immediately after the indenter makes full contact with the material.
- Measurements are repeated at different locations on the sheet, and the average value is reported.

Thermal Analysis

Objective: To evaluate the thermal stability and glass transition temperature of the plasticized PVC.

Apparatus:

- Differential Scanning Calorimeter (DSC).
- Thermogravimetric Analyzer (TGA).

Procedure (DSC for Tg):

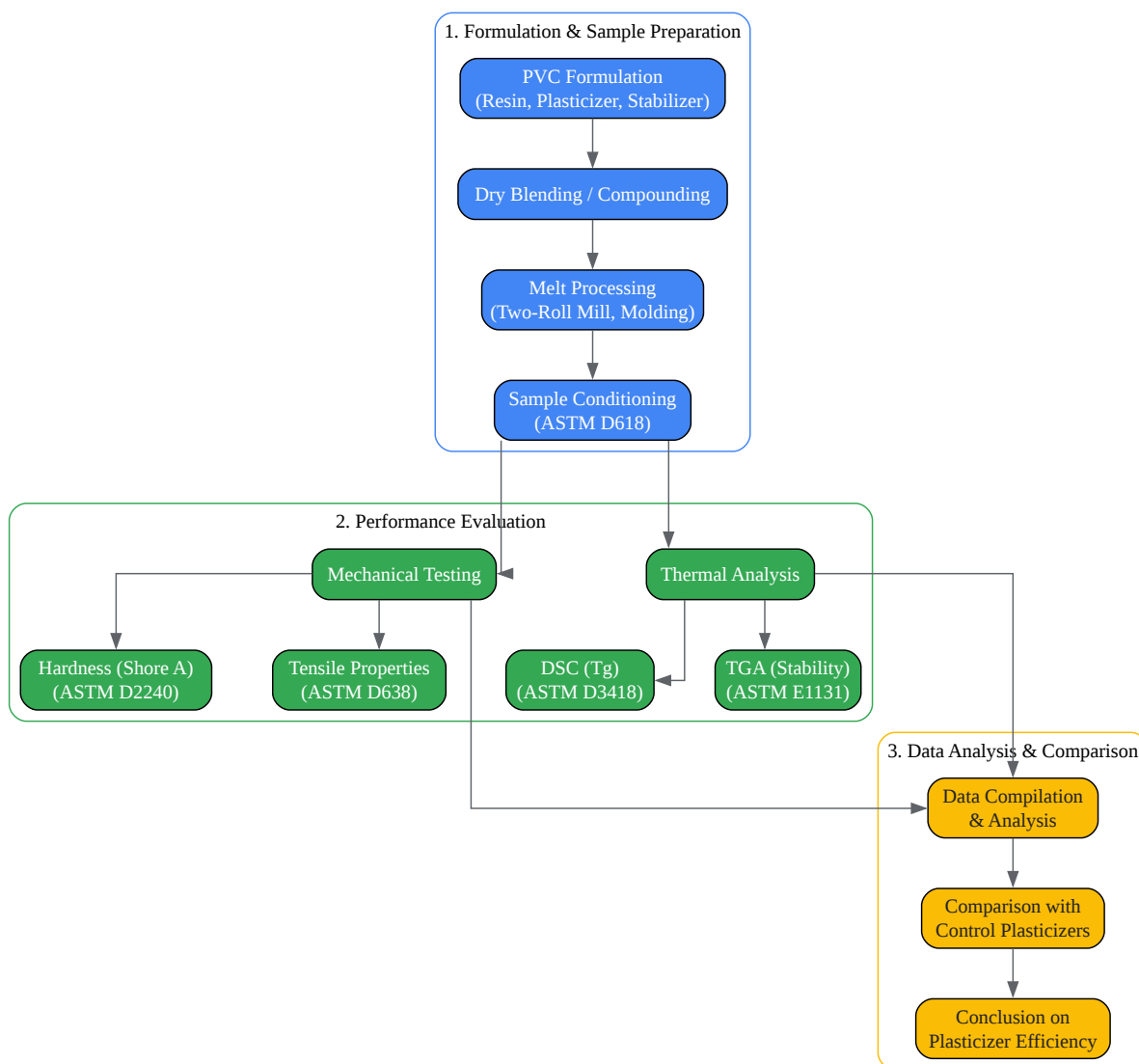
- A small sample (5-10 mg) is sealed in an aluminum pan.
- The sample is heated at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
- The heat flow to the sample is monitored as a function of temperature.
- The glass transition temperature (Tg) is determined from the midpoint of the step change in the heat flow curve.

Procedure (TGA for Thermal Stability):

- A small sample (10-15 mg) is placed in the TGA furnace.
- The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).
- The weight of the sample is continuously monitored as a function of temperature.
- The temperature at which a certain percentage of weight loss occurs (e.g., 5%) is determined as an indicator of thermal stability.

Experimental Workflow

The logical flow for evaluating the efficiency of a novel plasticizer in PVC is depicted in the following diagram.



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Experimental workflow for evaluating PVC plasticizer efficiency.

Conclusion

The selection of a phthalate plasticizer has a significant impact on the final properties of a flexible PVC product. While data for **diheptyl phthalate** is limited, the analysis of other common phthalates reveals clear structure-property relationships. Higher molecular weight phthalates like DINP and DPHP generally offer improved thermal stability and tensile strength at the cost of some flexibility compared to the lower molecular weight DEHP. The choice of plasticizer should, therefore, be guided by the specific performance requirements of the end application. For applications requiring high flexibility, a lower molecular weight linear phthalate or an alternative like di-n-heptyl succinate might be more suitable, whereas applications demanding higher durability and thermal resistance would benefit from higher molecular weight phthalates. Further research to generate and publish performance data for less common plasticizers like **diheptyl phthalate** would be beneficial for the scientific community to enable more comprehensive comparisons.

- To cite this document: BenchChem. [Plasticizer efficiency of diheptyl phthalate versus other phthalates in PVC]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b032759#plasticizer-efficiency-of-diheptyl-phthalate-versus-other-phthalates-in-pvc\]](https://www.benchchem.com/product/b032759#plasticizer-efficiency-of-diheptyl-phthalate-versus-other-phthalates-in-pvc)

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